

Health, safety, and handling guidelines for 1,2-Diamino-3,4-ethylenedioxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Diamino-3,4-ethylenedioxybenzene

Cat. No.: B043629

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In-Depth Technical Guide: 1,2-Diamino-3,4-ethylenedioxybenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health, safety, and handling information for **1,2-Diamino-3,4-ethylenedioxybenzene** (CAS: 320386-55-8), a carbonyl-reactive fluorometric labeling agent.^{[1][2][3][4]} The information is compiled for use in laboratory and research settings.

Chemical and Physical Properties

1,2-Diamino-3,4-ethylenedioxybenzene, also known as 3,4-Ethylenedioxy-1,2-phenylenediamine, is a fluorescent dye utilized in biological conjugation and labeling.^{[1][5]} While specific physical and chemical properties are not extensively documented in readily available safety data sheets, general characteristics of similar aromatic amines suggest it is a solid at room temperature. For detailed physical properties, it is recommended to consult the supplier's certificate of analysis.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	1,2-Diamino-3,4-ethylenedioxybenzene
Synonyms	3,4-Ethylenedioxy-1,2-phenylenediamine, 2,3-Dihydro-1,4-benzodioxin-5,6-diamine[5]
CAS Number	320386-55-8[2]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂ [2]
Molecular Weight	166.18 g/mol [2]

Health and Safety Guidelines

While the toxicological properties of **1,2-Diamino-3,4-ethylenedioxybenzene** have not been thoroughly investigated, data from safety data sheets for the compound and its dihydrochloride salt, as well as structurally similar phenylenediamines, indicate potential health hazards.[6] It is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[6]

Hazard Identification

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[6]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[6]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[6]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[7] [8]
Acute Toxicity (Dermal)	3	H311: Toxic in contact with skin[7]
Respiratory Sensitization	1B	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[7]
Skin Sensitization	1B	H317: May cause an allergic skin reaction[7]

Note: Some classifications are extrapolated from safety data for structurally similar compounds.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air and keep them at rest in a comfortable position for breathing.[6][9] If breathing is irregular or has stopped, administer artificial respiration.[6] Seek immediate medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. [7] Wash the affected area with plenty of soap and water for at least 15 minutes.[6] If skin irritation or a rash occurs, seek medical advice. [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids apart.[6] Remove contact lenses if present and easy to do.[6] Continue rinsing and consult an ophthalmologist immediately.[7]
Ingestion	If the person is conscious, wash out their mouth with water.[6] Do NOT induce vomiting.[7] Seek immediate medical attention.[11]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling this compound to minimize exposure.

Table 4: Recommended Personal Protective Equipment

Protection Type	Equipment
Eye/Face Protection	Chemical safety goggles or glasses with side shields.[6] A face shield may be necessary if there is a splash hazard.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[6] A laboratory coat or other protective clothing to prevent skin contact.[6]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[9] If vapors or aerosols are generated, a NIOSH-approved respirator is required.[7]

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[11]
- Wash hands thoroughly after handling.[6]
- Use only in a well-ventilated area or under a chemical fume hood.[9]
- Keep away from heat, sparks, and open flames.[7]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][10]
- The compound may be air and moisture sensitive; consider storing under an inert gas.[7]
- Recommended storage temperature is typically 4°C for the purified solid.[5]

Accidental Release and Disposal

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate the area and ensure adequate ventilation.[12]
- Wear appropriate personal protective equipment, including respiratory protection.[7]
- Avoid generating dust.[12]
- For solid spills, carefully sweep or vacuum up the material and place it in a suitable, labeled container for disposal.[12][13]
- For liquid spills, cover with an inert absorbent material and collect for disposal.[7]
- Prevent the spill from entering drains or waterways.[7][12]
- Clean the spill area thoroughly with a suitable solvent followed by soap and water.

Disposal Considerations

Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local regulations. Waste should be handled by a licensed professional waste disposal service.

Experimental Protocols

General Protocol for Amine-Reactive Fluorescent Labeling

1,2-Diamino-3,4-ethylenedioxybenzene is a carbonyl-reactive agent, however, as an aromatic diamine, it can also be used in protocols for labeling biomolecules with free amine groups. The following is a general, conceptual protocol for labeling an antibody. The specific molar excess of the labeling reagent and reaction conditions should be optimized for each specific application.[14][15]

Materials:

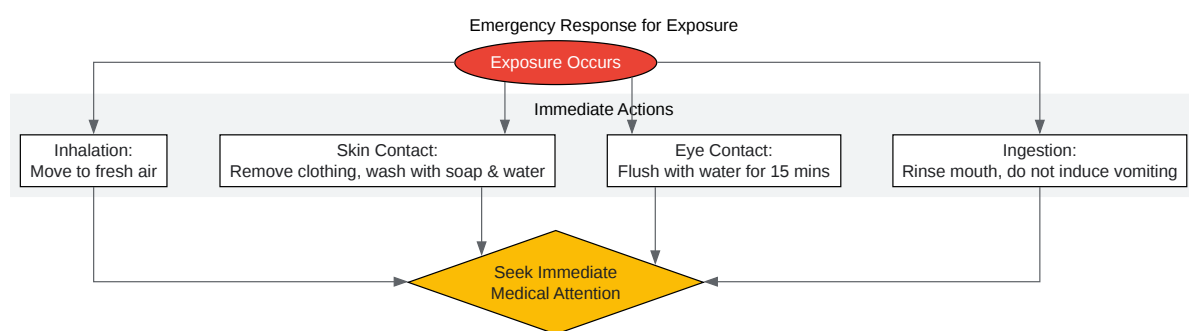
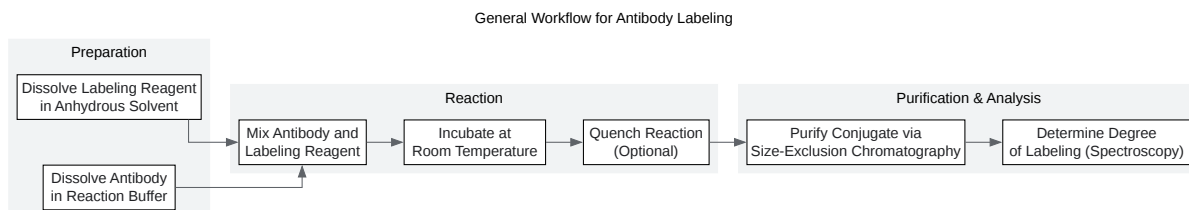
- Antibody (or other amine-containing biomolecule)

- **1,2-Diamino-3,4-ethylenedioxybenzene** (or its activated ester derivative)
- Reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Quenching solution (e.g., 1.5 M hydroxylamine, pH 8.5)
- Purification column (e.g., size-exclusion chromatography)
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)

Procedure:

- Protein Preparation: Dissolve the antibody in the reaction buffer to a concentration of 5-20 mg/mL.[\[15\]](#)
- Labeling Reagent Preparation: Immediately before use, dissolve the amine-reactive form of **1,2-Diamino-3,4-ethylenedioxybenzene** in DMF or DMSO to a concentration of 10 mg/mL.[\[15\]](#)
- Conjugation Reaction: Add the labeling reagent solution to the protein solution while gently stirring. The molar ratio of the labeling reagent to the protein will need to be optimized.[\[14\]](#)
- Incubation: Incubate the reaction mixture for 1 hour at room temperature with continuous stirring.[\[15\]](#)
- Reaction Termination (Optional): Stop the reaction by adding the quenching solution and incubate for another hour at room temperature.[\[15\]](#)
- Purification: Separate the labeled antibody from the unreacted labeling reagent and other byproducts using a size-exclusion chromatography column.
- Determination of Degree of Labeling: Measure the absorbance of the purified conjugate at 280 nm (for the protein) and the maximum absorbance wavelength for the fluorophore to determine the degree of labeling.[\[15\]](#)

Visualizations



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. 1,2-Diamino-3,4-ethylenedioxybenzene - Immunomart [immunomart.com]
- 4. scbt.com [scbt.com]
- 5. usbio.net [usbio.net]
- 6. biosynth.com [biosynth.com]

- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. 3,4-Dimethylbenzene-1,2-diamine | C₈H₁₂N₂ | CID 521077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. fishersci.com [fishersci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. chemstock.ae [chemstock.ae]
- 14. Protocol for Creating Antibodies with Complex Fluorescence Spectra - PMC [pmc.ncbi.nlm.nih.gov]
- 15. thermofisher.com [thermofisher.com]
- To cite this document: BenchChem. [Health, safety, and handling guidelines for 1,2-Diamino-3,4-ethylenedioxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043629#health-safety-and-handling-guidelines-for-1-2-diamino-3-4-ethylenedioxybenzene]

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